

Personal protective equipment for handling 1,1-Dibromo-3,3-dichloroacetone

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Compound of Interest

Compound Name: **1,1-Dibromo-3,3-dichloroacetone**

Cat. No.: **B11929226**

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Essential Safety and Handling Guide for 1,1-Dibromo-3,3-dichloroacetone

Audience: Researchers, scientists, and drug development professionals.

This guide provides crucial safety and logistical information for the handling and disposal of **1,1-Dibromo-3,3-dichloroacetone**, a compound demanding rigorous safety protocols due to its likely high toxicity and hazardous nature. The following procedures are based on information for structurally similar halogenated ketones and are intended to ensure the highest level of safety in the laboratory.

Hazard Identification and Risk Assessment

While a specific Safety Data Sheet (SDS) for **1,1-Dibromo-3,3-dichloroacetone** is not readily available, data from analogous compounds such as 1,3-Dichloroacetone and 1,1-Dibromo-3,3,3-trifluoroacetone suggest that it should be treated as a highly hazardous substance.

Anticipated Hazards:

- Acute Toxicity: Likely to be fatal if swallowed, in contact with skin, or if inhaled.[1][2]
- Skin Corrosion/Irritation: Expected to cause severe skin burns and eye damage.[2][3]
- Eye Damage: Poses a risk of serious eye damage.[1][2]

- Mutagenicity: May be mutagenic for bacteria and yeast.[\[1\]](#)
- Environmental Hazards: Potentially very toxic to aquatic life with long-lasting effects.[\[2\]](#)

Personal Protective Equipment (PPE)

Due to the severe hazards, a comprehensive PPE ensemble is mandatory. The following table summarizes the required equipment.

Body Part	Personal Protective Equipment	Specifications and Rationale
Respiratory	Full-face respirator with a combination cartridge (organic vapor/acid gas/particulate) or a Self-Contained Breathing Apparatus (SCBA). [4] [5]	Protects against inhalation of toxic dust and vapors, which can be fatal. [1] [2]
Eyes/Face	Full-face respirator or chemical splash goggles in combination with a face shield. [6]	Provides maximum protection against splashes and vapors that can cause severe eye damage. [1] [2]
Hands	Double gloving: inner nitrile glove covered by an outer chemical-resistant glove (e.g., butyl rubber or neoprene).	Ensures protection against direct skin contact, which can be fatal. Gloves must be inspected before use and changed immediately upon contamination. [2] [6]
Body	Chemical-resistant suit or a lab coat worn over a long-sleeved shirt and long pants. A chemical-resistant apron is also recommended. [4] [7]	Protects skin from exposure to the chemical.
Feet	Closed-toe, chemical-resistant boots. [4] [5]	Protects feet from spills.

Operational and Disposal Plans

Handling Protocol

- Preparation:
 - Work exclusively in a certified chemical fume hood with high-efficiency particulate air (HEPA) filtration.[\[1\]](#)
 - Ensure that an eyewash station and a safety shower are readily accessible and have been recently tested.[\[8\]](#)
 - Assemble all necessary equipment and reagents before handling the compound.
 - Inform colleagues in the vicinity of the planned work with this highly hazardous material.
- Donning PPE:
 - Follow a strict donning sequence: shoe covers, inner gloves, lab coat/suit, respirator, face shield/goggles, and finally outer gloves.
- Handling the Compound:
 - Handle as a poisonous solid.[\[1\]](#)
 - Use tools such as spatulas and tongs to manipulate the solid, avoiding direct contact.
 - Keep the container tightly closed when not in use.[\[1\]](#)[\[2\]](#)
 - Work on a disposable absorbent bench liner to contain any potential spills.
- Post-Handling:
 - Decontaminate all surfaces and equipment that may have come into contact with the chemical.
 - Remove PPE in the reverse order of donning, ensuring that the outer, contaminated layer does not touch the skin.

- Wash hands thoroughly with soap and water after removing gloves.[6]

Emergency Procedures

- Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes while removing contaminated clothing. Seek immediate medical attention.[1]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids. Seek immediate medical attention.[1][2]
- Inhalation: Move the victim to fresh air immediately. If breathing is difficult, administer oxygen. If the victim is not breathing, perform artificial respiration (use a barrier device to avoid direct contact). Seek immediate medical attention.[1]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[1][2]
- Spill: Evacuate the area. For a small spill, carefully sweep up the solid material, avoiding dust generation, and place it in a sealed container for disposal. For a large spill, contact the institution's environmental health and safety department immediately. Do not touch spilled material.[1]

Disposal Plan

- Waste Generation: All materials contaminated with **1,1-Dibromo-3,3-dichloroacetone**, including disposable PPE, bench liners, and cleaning materials, must be considered hazardous waste.
- Waste Collection: Collect all solid waste in a dedicated, labeled, and sealed container.
- Disposal: Dispose of the hazardous waste through a licensed professional waste disposal service.[6] Do not dispose of it down the drain or in regular trash. Waste must be disposed of in accordance with federal, state, and local environmental control regulations.[1]

Experimental Workflow Visualization

The following diagram illustrates the logical workflow for safely handling **1,1-Dibromo-3,3-dichloroacetone**.

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References

- 1. spectrumchemical.com [spectrumchemical.com]
- 2. chemicalbook.com [chemicalbook.com]
- 3. 1,1-Dibromo-3,3,3-trifluoroacetone | C₃HBr₂F₃O | CID 550523 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. epa.gov [epa.gov]
- 5. Personal Protective Equipment (PPE) - CHEMM [chemm.hhs.gov]
- 6. capotchem.cn [capotchem.cn]
- 7. Personal Protection Equipment (PPE) in Laboratories Policy | Office of Research [bu.edu]
- 8. fishersci.com [fishersci.com]
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